

Valerianoid F: Application Notes & Protocols for Researchers

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Compound of Interest

Compound Name: Valeriandoid F

Cat. No.: B2517489

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Valerianoid F, a naturally occurring iridoid monoterpenoid isolated from Valeriana species such as Valeriana jatamansi, has emerged as a compound of interest for its potent biological activities.^[1] Structurally characterized by a cyclopentane-fused pyran (iridoid core) with additional hydroxyl and ester substituents, Valerianoid F has demonstrated significant anti-inflammatory and antiproliferative properties.^{[1][2]} This document provides detailed application notes and protocols for researchers and drug development professionals working with Valerianoid F, including information on suppliers, purchasing, and experimental use.

Suppliers and Purchasing

Identifying a reliable supplier is a critical first step for ensuring the quality and consistency of Valerianoid F in research applications. Several chemical suppliers list Valerianoid F (CAS 1427162-60-4) in their catalogs.

Known Suppliers:

- BOC Sciences: A global supplier of research chemicals, biochemicals, and pharmaceutical ingredients.^[2]
- Wuxi Zhongkun Biochemical Technology Co., Ltd.

- Shanghai YuanYe Biotechnology Co., Ltd.
- Chengdu Push Bio-Technology Co., Ltd.
- Wuhan ChemNorm Biotech Co.,Ltd.

Table 1: Valerianoid F Product Information

Parameter	Value	Reference
CAS Number	1427162-60-4	[2]
Molecular Formula	C23H34O9	
Molecular Weight	454.51 g/mol	

Purchasing Protocol:

- Request a Quote: Contact the chosen supplier(s) to inquire about pricing, availability, and purity specifications for Valerianoid F (CAS 1427162-60-4). It is advisable to request quotes from multiple suppliers to compare cost and lead times.
- Certificate of Analysis (CoA): Always request a Certificate of Analysis for the specific lot of Valerianoid F you intend to purchase. The CoA should provide detailed information on the compound's identity, purity (typically determined by HPLC or NMR), and levels of any impurities.
- Safety Data Sheet (SDS): Obtain and review the Safety Data Sheet for Valerianoid F to understand its handling, storage, and safety precautions.
- Institutional Procurement: Follow your institution's standard procurement procedures for purchasing research chemicals. This typically involves generating a purchase order and providing the necessary shipping and billing information to the supplier.

Biological Activity and Mechanism of Action

Valerianoid F has been identified as a potent inhibitor of nitric oxide (NO) production, a key mediator in inflammation. Its anti-inflammatory and antiproliferative activities are likely linked to

this inhibitory effect.

Table 2: In Vitro Activity of Valerianoid F

Activity	IC50 Value	Cell Line/System	Reference
NO Production Inhibition	0.88 μ M	Not Specified	

While the precise signaling pathways through which Valerianoid F exerts its effects are not yet fully elucidated in publicly available literature, its ability to inhibit NO production suggests potential interaction with the nitric oxide synthase (NOS) enzymes or upstream signaling pathways that regulate NOS expression and activity, such as the NF- κ B pathway.

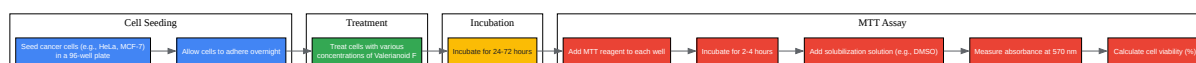
Experimental Protocols

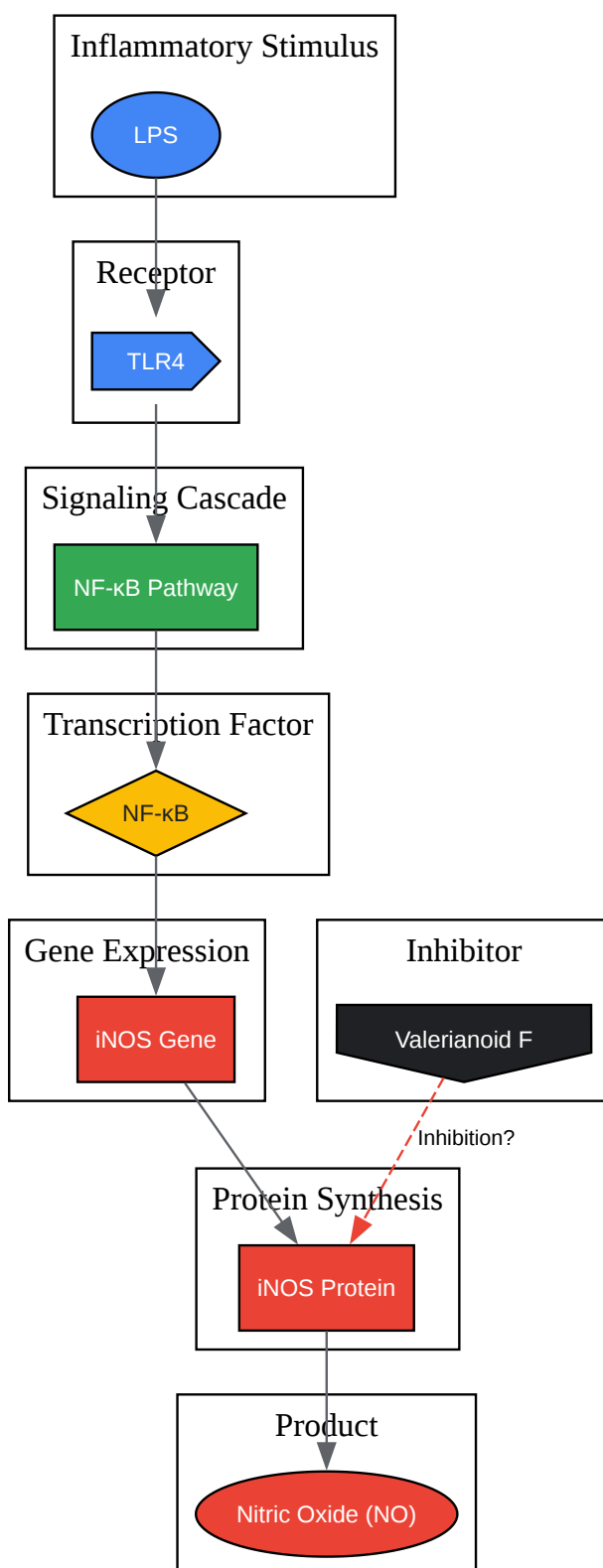
The following are generalized protocols based on the known biological activities of Valerianoid F. Researchers should optimize these protocols for their specific experimental systems.

In Vitro Nitric Oxide (NO) Inhibition Assay (Griess Assay)

This protocol is a standard method to quantify nitrite, a stable and nonvolatile breakdown product of NO, in cell culture supernatant.

Workflow for NO Inhibition Assay:





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References

- 1. bocsci.com [bocsci.com]
- 2. Valerianoid F | 1427162-60-4 [chemicalbook.com]
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